

# Application Notes and Protocols for Lithium Bromide in Advanced Heat Pump Systems

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *lithium;bromide;hydrate*

Cat. No.: *B7949589*

[Get Quote](#)

**Abstract:** This document provides a comprehensive technical guide on the application of aqueous lithium bromide (LiBr) solutions in absorption heat pump and chiller systems. It is intended for researchers, scientists, and engineering professionals engaged in energy systems and sustainable technology development. The guide covers the fundamental thermodynamic principles of the LiBr-H<sub>2</sub>O working pair, details various system configurations, and presents robust protocols for system operation, maintenance, and troubleshooting. A central focus is placed on explaining the causality behind operational choices and ensuring the reliability of the described procedures.

## Introduction: The Role of Lithium Bromide in Thermal Energy Transformation

Absorption heat pumps (AHPs) represent a compelling technology for energy efficiency, primarily through the utilization of waste heat. Unlike conventional vapor-compression systems that rely on mechanical energy (compressors), absorption systems use a thermally driven chemical cycle.<sup>[1]</sup> The most prevalent working fluid pair for applications above 0°C is a solution of lithium bromide (LiBr) as the absorbent salt and water (H<sub>2</sub>O) as the refrigerant.<sup>[1][2]</sup>

The strong hygroscopic nature of lithium bromide allows it to readily absorb water vapor, even at low pressures and temperatures, which is the foundational principle of the technology.[3] This process enables the upgrading of low-grade thermal energy (e.g., industrial waste heat, solar thermal energy, or geothermal water) into more valuable outputs, such as chilled water for air conditioning or higher-temperature hot water for process heating.[4][5]

#### Key Advantages:

- **Energy Efficiency:** Primarily driven by thermal energy, electrical consumption is minimal, often only 5% of an equivalent electric chiller, used for running small pumps and controls.[1][5]
- **Sustainability:** Utilizes otherwise wasted heat, reducing primary energy consumption and greenhouse gas emissions. The refrigerant (water) is environmentally benign, with no ozone depletion or global warming potential.[1][6][7]
- **Reliability:** The systems have few moving parts, leading to low vibration, quiet operation, and high reliability.[1][5]

#### Limitations:

- **Crystallization Risk:** LiBr solutions can solidify or "crystallize" if the concentration becomes too high or the temperature drops too low, potentially blocking flow and halting operation.[3][8]
- **Corrosion Potential:** Aqueous LiBr is corrosive to certain metals, necessitating careful material selection and the use of corrosion inhibitors.[5][9]
- **Vacuum Requirement:** The system operates under a deep vacuum, which must be meticulously maintained to prevent performance degradation from air leakage.[5][10]

## Fundamental Principles of the LiBr-H<sub>2</sub>O Absorption Cycle

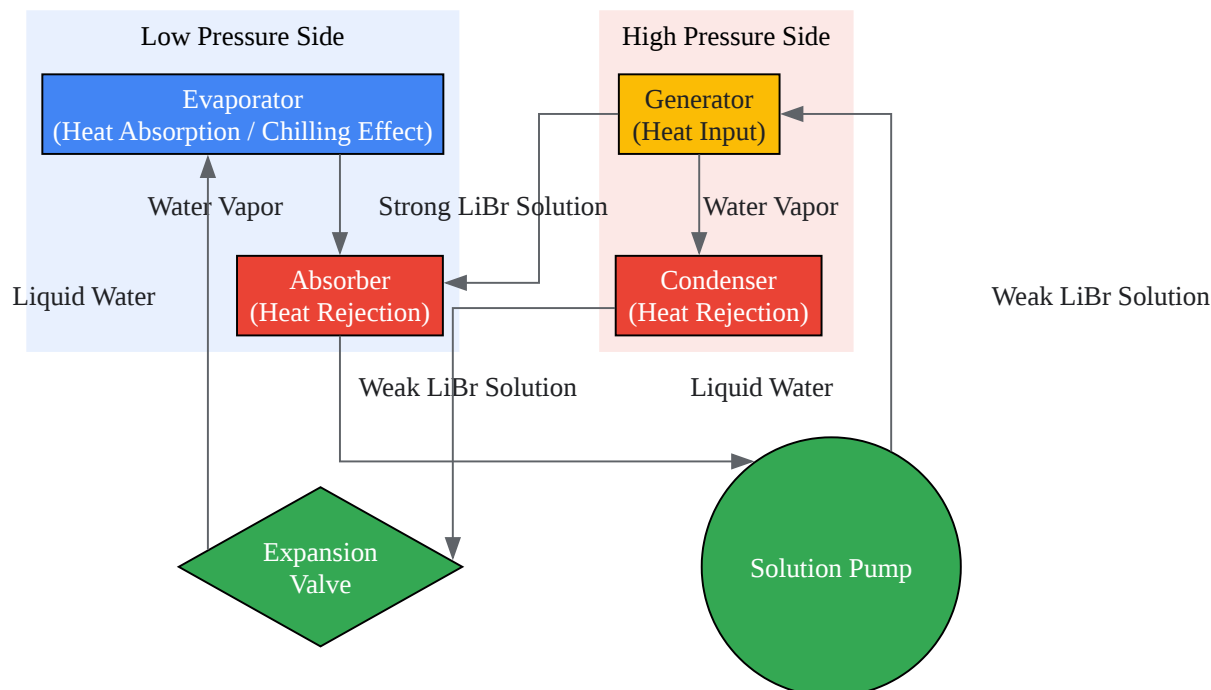
The operation of a LiBr-H<sub>2</sub>O heat pump is governed by the thermodynamic properties of the solution, specifically its temperature, pressure, and concentration.[11][12] The entire cycle leverages the principle that by absorbing water vapor, the highly concentrated LiBr solution

maintains a very low pressure in the evaporator, allowing the refrigerant (water) to boil at low temperatures (e.g., 4°C).

The basic single-effect absorption cycle consists of four main heat-exchanging components: the evaporator, absorber, generator, and condenser.[6]

The Cycle Explained:

- **Evaporator:** In a low-pressure vessel, liquid refrigerant (water) is sprayed over a tube bundle. It evaporates at a low temperature by absorbing heat from a process fluid (e.g., water for air conditioning) flowing through the tubes, thus producing a chilling effect.[3][6]
- **Absorber:** The water vapor produced in the evaporator migrates to the absorber, where it is readily absorbed by a concentrated LiBr solution (the "strong solution"). This absorption process is exothermic, and the heat released is removed by cooling water. The resulting "weak solution" is now diluted with refrigerant.[1][13]
- **Generator (Desorber):** The weak solution is pumped to a higher-pressure vessel, the generator. Here, an external heat source (e.g., steam, hot water, or flue gas) is applied.[1] This heat boils the refrigerant (water) out of the solution, separating the water vapor and re-concentrating the LiBr solution.[2]
- **Condenser:** The high-pressure water vapor from the generator flows to the condenser. Here, it is cooled by the same cooling water source used for the absorber, causing it to condense back into a liquid. This high-pressure liquid refrigerant is then sent back to the evaporator through an expansion device, completing the refrigerant loop.[6] Simultaneously, the reconcentrated strong LiBr solution returns to the absorber to continue the absorption process.[13]



[Click to download full resolution via product page](#)

Diagram 1: Workflow of a Single-Effect LiBr Absorption Cycle.

## System Configurations and Performance

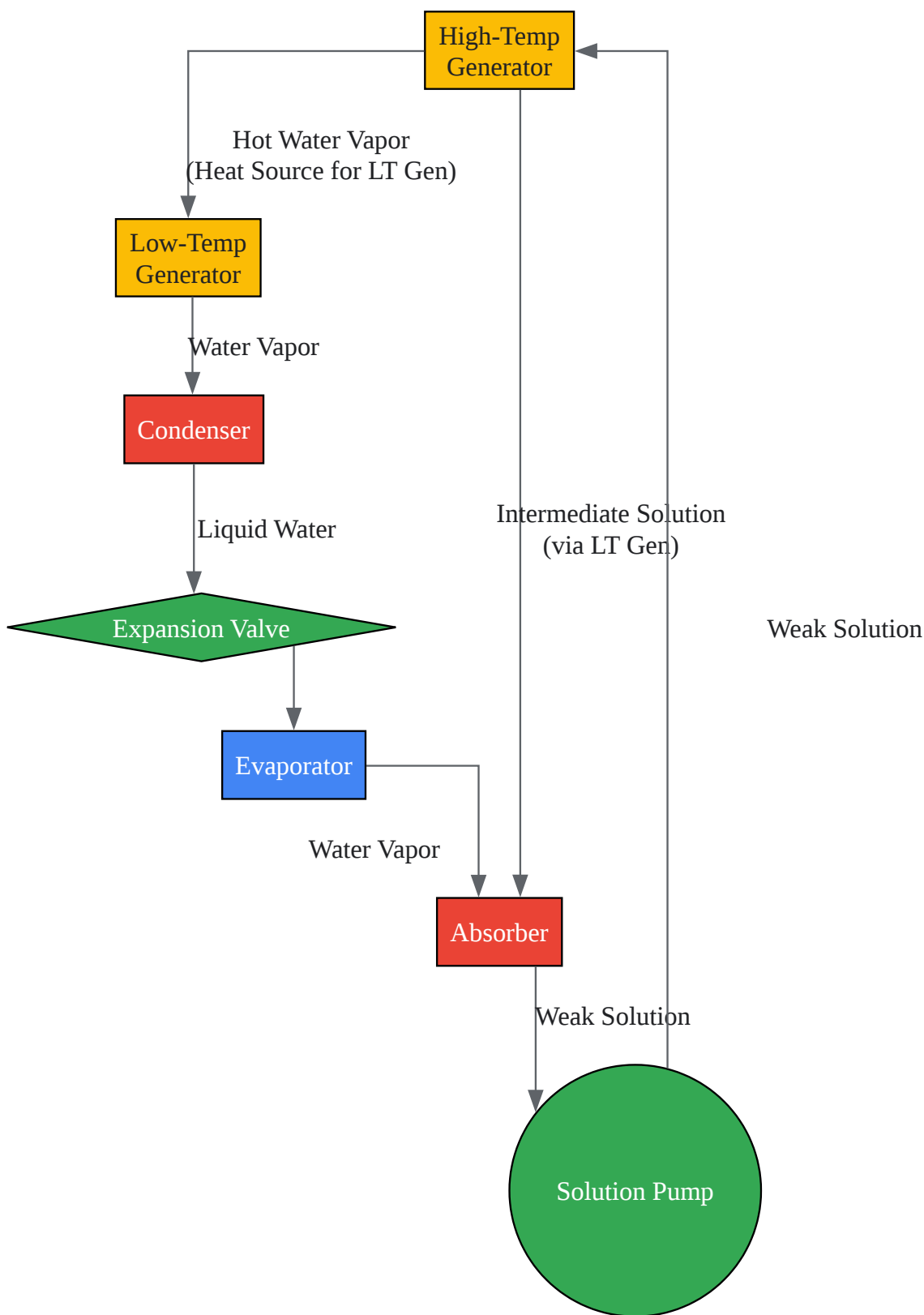
LiBr absorption systems are categorized primarily by how many generators they employ to improve thermal efficiency, or Coefficient of Performance (COP).

### Single-Effect Systems

A single-effect chiller uses one generator, as described in the fundamental cycle.[14] It is simpler in design and can operate with lower-temperature heat sources, such as low-pressure steam or hot water (typically 80-120°C).[15][16] The COP for single-effect systems generally ranges from 0.7 to 0.8.

## Double-Effect Systems

To enhance efficiency, a double-effect system incorporates a second, low-temperature generator and an additional heat exchanger.<sup>[17][18]</sup> The high-temperature generator is driven by a primary heat source (e.g., medium-pressure steam). The hot refrigerant vapor produced in this first generator is then used as the heat source for the second, low-temperature generator, which operates at a lower pressure.<sup>[14][17]</sup> This cascading use of energy results in a significantly higher COP, typically between 1.2 and 1.55.<sup>[15][17]</sup> However, they require a higher-grade heat source to operate effectively.



[Click to download full resolution via product page](#)

Diagram 2: Simplified Double-Effect LiBr Absorption Cycle.

Feature	Single-Effect System	Double-Effect System
Typical COP	0.7 - 0.8	1.2 - 1.55[15][17]
Heat Source Temp.	80°C - 120°C	> 120°C (e.g., steam at 2.5-8 bar)[15][19]
Components	1 Generator	2 Generators (High & Low Temp)[14][17]
Complexity	Lower	Higher
Application	Low-grade waste heat, solar thermal	Higher-grade waste heat, direct-fired

## Application Protocols

### Protocol 1: LiBr Solution Preparation and Management

Objective: To prepare and maintain the aqueous lithium bromide solution within specified concentration, purity, and pH ranges to ensure optimal performance and prevent corrosion.

Materials & Equipment:

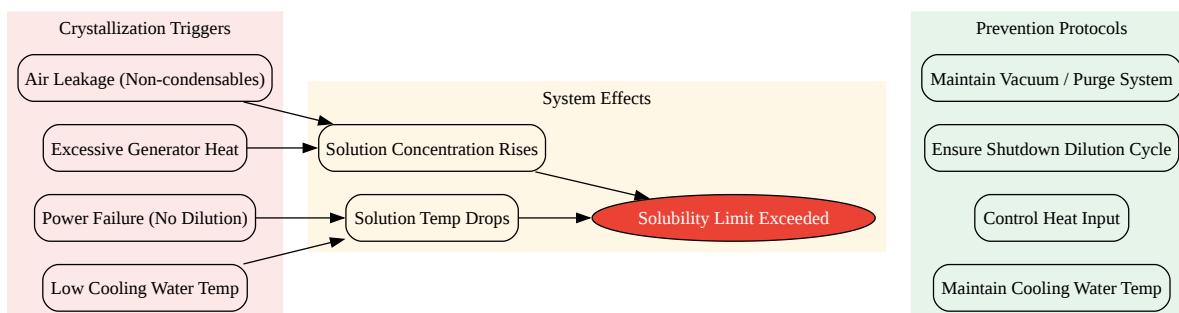
- High-purity Lithium Bromide (LiBr) salt
- Deionized or distilled water
- Corrosion Inhibitor (e.g., Lithium Chromate, Lithium Molybdate)
- pH Adjuster (e.g., Lithium Hydroxide - LiOH)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Sealed mixing tank with agitator
- Hydrometer or digital density meter for concentration measurement
- pH meter

#### Procedure:

- **Safety First:** Don appropriate PPE. LiBr solution can cause skin and eye irritation. Consult the Material Safety Data Sheet (MSDS) before handling.
- **Charging Water:** Fill the mixing tank with the calculated volume of deionized water.
- **Dissolving LiBr:** Slowly add the pre-weighed LiBr salt to the water while continuously agitating. The dissolution is exothermic; monitor the temperature to avoid boiling.
- **Adding Inhibitors:** Once the LiBr is fully dissolved and the solution has cooled, add the specified corrosion inhibitor. The concentration is critical and should follow manufacturer guidelines.
- **Concentration Check:** Measure the specific gravity or density of the solution at a known temperature. Compare this to a standard concentration chart to verify the LiBr percentage by weight. Adjust with deionized water or LiBr salt as needed.
- **pH Adjustment:** Measure the pH of the solution. It should typically be maintained in a slightly alkaline range (e.g., 9.0-10.5) to aid in the formation of a protective oxide layer on metal surfaces. Adjust carefully with small additions of LiOH if necessary.[10]
- **Solution Filtering:** Before charging into the heat pump, filter the solution to remove any suspended impurities that could cause blockages or serve as nucleation sites for corrosion. [10][20]

## Protocol 2: Crystallization Prevention and Mitigation

Causality: Crystallization occurs when the LiBr concentration exceeds its solubility limit at a given temperature.[3][21] This creates a solid, salt-like slush that can block pipes and heat exchangers, causing a "forced outage".[21][7][8] The primary causes are excessively low cooling water temperatures, which over-cools the strong solution returning to the absorber, or excessive heat input in the generator, which over-concentrates the solution.[8]



[Click to download full resolution via product page](#)

Diagram 3: Logic Flow for Crystallization Causes and Prevention.

#### Prevention Protocol:

- **Cooling Water Control:** Maintain the cooling water inlet temperature within the manufacturer's specified range. Avoid sudden drops in temperature.
- **Heat Input Modulation:** Ensure the heat input to the generator is modulated based on the cooling load. This prevents over-concentration of the LiBr solution.
- **Automated Shutdown (Dilution Cycle):** All modern chillers have an automated shutdown sequence. This "dilution cycle" runs the solution pump for a period after the heat source is shut off, allowing the concentrated solution in the generator to mix with the weaker solution in the absorber, lowering the overall concentration to a safe level for shutdown.[8][22] Never interrupt this cycle.
- **Monitoring Systems:** Utilize built-in controls that monitor solution temperature and concentration. A temperature relay at the generator outlet can cut off the heat supply if the solution temperature exceeds a setpoint, indicating a risk of over-concentration.[22]

Decrystallization Protocol (for recovery): CAUTION: This procedure should only be performed by trained personnel.

- Isolate the Blockage: Identify the location of the crystallized salt, which is often in the solution heat exchanger or the lines leading to the absorber.
- Apply Gentle Heat: Carefully apply an external heat source (e.g., hot water circulation, heating tape) to the blocked area. The goal is to slowly raise the temperature of the solution to increase the solubility of the LiBr and redissolve the crystals.
- Circulate Dilute Solution: If possible, use the system's pumps to carefully circulate warm, dilute solution from other parts of the unit to the crystallized area to aid in dissolution.[8]
- Verify Flow: Once the blockage is cleared, verify that solution flow has been restored before attempting to restart the system. Investigate and rectify the root cause of the crystallization event.

### Protocol 3: System Maintenance

Objective: To ensure the long-term reliability, safety, and efficiency of the LiBr absorption heat pump through regular inspection and preventative maintenance.

Maintenance Task	Frequency	Protocol / Justification
Vacuum Integrity Check	Annually	A high vacuum is critical for performance.[10][20] Air leakage introduces non-condensable gases that accumulate on heat transfer surfaces, inhibiting performance and increasing corrosion.[8] Perform a leak test using nitrogen pressurization or a helium leak detector.[10]
Purging Non-Condensables	As needed	Operate the purge system to remove any accumulated non-condensable gases (like hydrogen, a byproduct of corrosion).[8]
Solution Chemistry Analysis	Annually	Test the LiBr solution for concentration, pH, and inhibitor levels.[10] An incorrect chemical balance can lead to severe corrosion. Adjust as per Protocol 1. A change in color from golden yellow to dark red or green can indicate contamination or corrosion.[10][20]
Heat Exchanger Tube Cleaning	1-3 Years	The condenser, absorber, and evaporator tubes can develop scale from the cooling/chilled water circuits, which severely impedes heat transfer.[20] Perform mechanical or chemical cleaning as required. [20]

---

Inspect Safety Devices	Annually	Check relief valves, flow switches, and temperature sensors to ensure they are functioning correctly.[23]
Pump Inspection	Annually	Inspect hermetic pumps for proper operation and any signs of wear.[23]

---

## Materials Compatibility

The corrosive nature of LiBr solutions requires careful selection of materials for wetted components to ensure a long operational life.

Component	Recommended Materials	Rationale / Notes
Heat Exchanger Tubes	Copper-Nickel (Cu-Ni) Alloys, Titanium	Excellent corrosion resistance and good thermal conductivity. [9][19] Titanium is used for applications with aggressive cooling water (e.g., seawater). [19]
Vessel Shells	Carbon Steel	Cost-effective, but relies entirely on the effectiveness of corrosion inhibitors and proper solution chemistry for protection.
Pumps & Valves	Stainless Steel (e.g., 316L), High-Alloy Metals	Critical components requiring high resistance to localized and general corrosion.[9]

---

## Conclusion

Lithium bromide absorption heat pumps are a robust and energy-efficient technology for harnessing low-grade thermal energy. Their successful application hinges on a thorough understanding of the underlying thermodynamic principles and adherence to strict operational

and maintenance protocols. For researchers and scientists, the key areas for innovation lie in developing more effective and environmentally friendly corrosion inhibitors, exploring alternative working pairs to overcome the crystallization limitations of LiBr, and advancing control strategies to further optimize system performance and reliability.[24] By following the guidelines presented in this document, professionals can ensure the safe, efficient, and long-lasting operation of these valuable energy-saving systems.

## References

- Inst Tools. (2018-07-11). HVAC Double Effect Absorption Chiller. [\[Link\]](#)
- Interreg CENTRAL EUROPE. (2021-11-23). LiBr Absorption Heat Pumps. [\[Link\]](#)
- F-Chart Software. LiBrSSC (aqueous lithium bromide) Property Routines. [\[Link\]](#)
- Ebara-hvac.com. (2022-06-14). The working principle of lithium bromide absorption chiller. [\[Link\]](#)
- YouTube. (2018-03-30). Lithium Bromide Absorption Refrigeration System Explained. [\[Link\]](#)
- Brief Introduction to the Working Principle of Lithium Bromide Absorption Refrigeration Unit. (2025-04-15). [\[Link\]](#)
- Hope Deepblue. (2024-07-19). Differences Between Single stage and Double stage Chillers. [\[Link\]](#)
- Module 91: High-efficiency waste heat-powered lithium bromide absorption chillers. [\[Link\]](#)
- E3S Web of Conferences. (2024). Prospects for the use of lithium bromide and lithium chloride absorption heat pumps of the step-up type in. [\[Link\]](#)
- Crystallization. [\[Link\]](#)
- The effect of lithium bromide on corrosion of metals. [\[Link\]](#)
- Taylor & Francis. Thermodynamic Properties of Aqueous Lithium Bromide Using a Multiproperty Free Energy Correlation. [\[Link\]](#)

- Hope Deepblue. (2025-08-08). Crystallization in LiBr Absorption Chillers and Its Impact on Unit Operation. [[Link](#)]
- Maintenance points of lithium bromide absorption industrial chiller. (2022-06-01). [[Link](#)]
- TAIWAN HEAT TRANSFER CO.,LTD. Lithium Bromide Absorption Heat Pump. [[Link](#)]
- Carrier. Start-Up, Operation, and Maintenance Instructions. [[Link](#)]
- ResearchGate. (2025-08-06). Absorption chiller crystallization control strategies for integrated cooling heating and power systems. [[Link](#)]
- Patsnap Eureka. (2025-08-28). Comparing Lithium Bromide and Sodium Bromide Heat Absorption. [[Link](#)]
- SHUANGLIANG GROUP. Steam operated lithium bromide absorption chiller. [[Link](#)]
- ResearchGate. (2025-08-10). Thermodynamic Properties of Aqueous Lithium Bromide Using a Multiproperty Free Energy Correlation. [[Link](#)]
- J. Sol. Energy Eng. Aqueous Lithium Bromide TES and R-123 Chiller in Series. [[Link](#)]
- Zhenjiang Flier Refrigeration Engineering Technology Co., Ltd. (2022-04-07). How to Prevent Crystallization in Lithium Bromide Absorption Chiller?. [[Link](#)]
- Zhenjiang Flier Refrigeration Engineering Technology Co., Ltd. (2021-09-27). Maintenance content of lithium bromide chiller. [[Link](#)]
- EnergyLink. (2021-01-05). The 3 Types of Absorption Chillers Explained. [[Link](#)]
- ResearchGate. (2025-08-04). Lithium Bromide/Water Absorption Heat Pump for Simultaneous Production of Heated Air and Steam from Waste Heat. [[Link](#)]
- ACS Publications. (2025-01-15). Thermodynamic and Transport Properties of Lithium Bromide in Aqueous Solutions. [[Link](#)]
- TAIWAN HEAT TRANSFER CO.,LTD. Lithium Bromide Absorption Chillers. [[Link](#)]

- [Double Effect Steam Driven Absorption Chiller. \[Link\]](#)
- [Institut International du Froid. \(2005-07\). Thermodynamic properties of aqueous lithium bromide using a multiproperty free energy.... \[Link\]](#)

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

1. [Module 91: High-efficiency waste heat-powered lithium bromide absorption chillers - CIBSE Journal \[cibsejournal.com\]](#)
2. [m.youtube.com \[m.youtube.com\]](#)
3. [Brief Introduction to the Working Principle of Lithium Bromide Absorption Refrigeration Unit \[haidinggroup.com\]](#)
4. [en.thtco.com.tw \[en.thtco.com.tw\]](#)
5. [en.thtco.com.tw \[en.thtco.com.tw\]](#)
6. [programme2014-20.interreg-central.eu \[programme2014-20.interreg-central.eu\]](#)
7. [researchgate.net \[researchgate.net\]](#)
8. [docs.johnsoncontrols.com \[docs.johnsoncontrols.com\]](#)
9. [Effects of lithium bromide concentration on corrosion \[mitreh.com\]](#)
10. [Maintenance points of lithium bromide absorption industrial chiller \[ebara-hvac.com\]](#)
11. [fchart.com \[fchart.com\]](#)
12. [tandfonline.com \[tandfonline.com\]](#)
13. [The working principle of lithium bromide absorption chiller \[ebara-hvac.com\]](#)
14. [News - Differences Between Single stage and Double stage Chillers \[deepbluechiller.com\]](#)
15. [SHUANGLIANG GROUP \[shuangliangglobal.com\]](#)
16. [researchgate.net \[researchgate.net\]](#)

- [17. instrumentationtools.com \[instrumentationtools.com\]](https://www.instrumentationtools.com)
- [18. goenergylink.com \[goenergylink.com\]](https://www.goenergylink.com)
- [19. absorptionchiller.com.au \[absorptionchiller.com.au\]](https://www.absorptionchiller.com.au)
- [20. fliercn.com \[fliercn.com\]](https://www.fliercn.com)
- [21. News - Crystallization in LiBr Absorption Chillers and Its Impact on Unit Operation \[deepbluechiller.com\]](#)
- [22. fliercn.com \[fliercn.com\]](https://www.fliercn.com)
- [23. shareddocs.com \[shareddocs.com\]](https://www.shareddocs.com)
- [24. Comparing Lithium Bromide and Sodium Bromide Heat Absorption \[eureka.patsnap.com\]](https://www.eureka.patsnap.com)
- To cite this document: BenchChem. [Application Notes and Protocols for Lithium Bromide in Advanced Heat Pump Systems]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7949589/docs#application-notes-and-protocols-for-lithium-bromide-in-advanced-heat-pump-systems\]](https://www.benchchem.com/product/b7949589/docs#application-notes-and-protocols-for-lithium-bromide-in-advanced-heat-pump-systems)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check